

2-Ethynyl-3-methoxypyridine chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Ethynyl-3-methoxypyridine**

Cat. No.: **B596738**

[Get Quote](#)

A Technical Overview of 2-Ethynyl-3-methoxypyridine

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's chemical identity is foundational. This document provides a concise technical summary of **2-Ethynyl-3-methoxypyridine**, focusing on its chemical structure and nomenclature.

Chemical Structure and IUPAC Name

The formal and systematic name for this compound, as defined by the International Union of Pure and Applied Chemistry (IUPAC), is **2-ethynyl-3-methoxypyridine**. This name precisely describes the molecular architecture:

- Pyridine: The core of the molecule is a pyridine ring, which is a six-membered aromatic heterocycle containing one nitrogen atom.
- 2-Ethynyl: Attached to the carbon atom at the second position of the pyridine ring is an ethynyl group (-C≡CH).
- 3-Methoxy: A methoxy group (-OCH₃) is substituted at the third position of the pyridine ring.

The combination of these components results in the distinct chemical structure of **2-Ethynyl-3-methoxypyridine**.

Key Chemical Identifiers

For ease of reference in databases and procurement, the following identifiers are associated with **2-Ethynyl-3-methoxypyridine**:

Identifier	Value
Molecular Formula	C ₈ H ₇ NO ^[1]
Molecular Weight	133.15 g/mol ^[1]
CAS Number	1256805-99-8 ^{[1][2]}

This compound is noted for its use in the photochemical synthesis of axially chiral naphthylpyridines^[2].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemuniverse.com [chemuniverse.com]
- 2. 2-Ethynyl-3-Methoxypyridine | 1256805-99-8 [chemicalbook.com]
- To cite this document: BenchChem. [2-Ethynyl-3-methoxypyridine chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b596738#2-ethynyl-3-methoxypyridine-chemical-structure-and-iupac-name>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com